

An In-depth Technical Guide to 5-Nitrosalicylic Acid

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Compound of Interest

Compound Name: 5-Nitrosalicylic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Nitrosalicylic acid**, a significant chemical intermediate in various industrial applications, including pharmaceuticals and dye synthesis. This document outlines its chemical identity, physical properties, synthesis protocols, and key applications, presenting data in a structured and accessible format for technical experts.

Core Chemical Identifiers

- CAS Number: 96-97-9[1][2][3][4][5]
- IUPAC Name: 2-hydroxy-5-nitrobenzoic acid[1][2]

Physicochemical Properties

The quantitative data for **5-Nitrosalicylic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C7H5NO5	[1][2][4][6]
Molecular Weight	183.12 g/mol	[2][3][4][5][6]
Appearance	Light yellow to yellow crystalline powder	[4][6][7]
Melting Point	228-231 °C	[6]
Boiling Point	399.1 °C at 760 mmHg	[6]
Density	1.65 g/cm ³	[6]
Flash Point	183.9 °C	[6]
Purity	≥95% to >99% (method dependent)	[6][8]

Experimental Protocols for Synthesis

The synthesis of **5-Nitrosalicylic acid** is primarily achieved through the nitration of salicylic acid. Several methods have been reported, with variations in nitrating agents, solvents, and reaction conditions.

Method 1: Nitration using Mixed Acid (HNO₃/H₂SO₄)

This is the most conventional method for synthesizing **5-Nitrosalicylic acid**.^[3]

- Reagents: Salicylic acid, concentrated nitric acid (HNO₃), concentrated sulfuric acid (H₂SO₄).
- Procedure:
 - A mixture of concentrated nitric acid and concentrated sulfuric acid is prepared. The sulfuric acid acts as a catalyst and a dehydrating agent, facilitating the formation of the nitronium ion (NO₂⁺).^[3]
 - Salicylic acid is slowly added to the mixed acid solution while controlling the temperature, typically at low temperatures (e.g., 0-10 °C) to manage the exothermic reaction.

- The reaction mixture is stirred for a specified period to ensure complete nitration.
- The product is precipitated by pouring the reaction mixture into ice water.
- The resulting solid is filtered, washed with cold water to remove residual acids, and then dried.
- Key Parameters: The molar ratio of nitric acid to salicylic acid is a critical parameter, typically ranging from 1.0 to 2.5.[3]

Method 2: Synthesis in a Micro-reactor

A continuous process utilizing a micro-reactor has been developed for improved control and efficiency.[9]

- Reagents: Salicylic acid in an organic solvent, and a nitrating agent (mixture of sulfuric and nitric acid).
- Procedure:
 - The nitrating agent and the salicylic acid solution are continuously fed into a micro-reactor using pumps in a two-stream feeding mode.[9]
 - The reaction temperature is controlled between 55-75 °C.[9]
 - The residence time in the reactor is significantly short, around 20-40 seconds.[9]
 - The reaction mixture is then directed to counter-current extraction equipment for continuous separation of the aqueous and organic phases.[9]
- Advantages: This method allows for more precise control over the reaction, is more stable, and has a much shorter reaction time compared to traditional batch processes.[9]

Method 3: Nitration using Urea Nitrate/Sulfuric Acid

This method employs urea nitrate as the nitrating reagent.

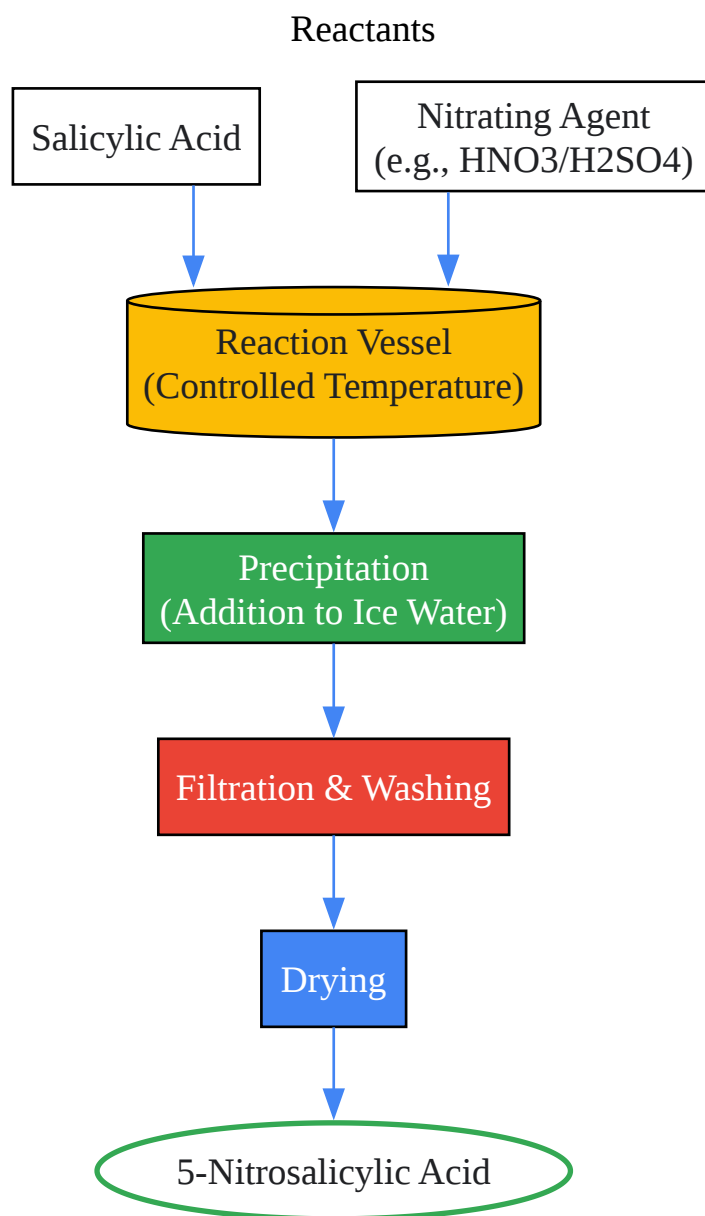
- Reagents: Salicylic acid, urea nitrate, concentrated sulfuric acid.

- Procedure:
 - Salicylic acid is dissolved in concentrated sulfuric acid and cooled in an ice bath to 0 °C.
[10]
 - Urea nitrate is slowly added in batches to the solution while maintaining the temperature at around 0 °C.[10]
 - After the addition is complete, the reaction temperature is raised to 25 °C and stirred for approximately 6 hours.[10]
 - The reaction mixture is then poured into ice water to precipitate the product, which is subsequently filtered and dried.[10]

Visualized Workflows and Relationships

Synthesis Workflow of 5-Nitrosalicylic Acid

The following diagram illustrates a generalized workflow for the synthesis of **5-Nitrosalicylic acid** via the nitration of salicylic acid.

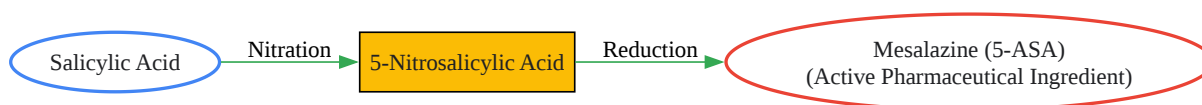


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Caption: Generalized synthesis workflow for **5-Nitrosalicylic acid**.

Role as a Pharmaceutical Intermediate

5-Nitrosalicylic acid is a crucial intermediate in the synthesis of Mesalazine (also known as 5-aminosalicylic acid), a drug used to treat inflammatory bowel disease.[7][11] The logical relationship is depicted below.



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Caption: Role of **5-Nitrosalicylic acid** in Mesalazine synthesis.

Applications

5-Nitrosalicylic acid is a versatile compound with several important industrial applications:

- **Pharmaceutical Intermediate:** It is a key raw material in the manufacturing of Mesalazine (5-aminosalicylic acid), an anti-inflammatory drug used to treat conditions like ulcerative colitis and Crohn's disease.[5][7][11]
- **Dye and Pigment Synthesis:** It serves as an important intermediate in the production of various dyes and pigments.[5][6][7]
- **Analytical Chemistry:** It is used as a colorimetric reagent for the quantitative determination of reducing sugars, which is valuable in biochemical assays and quality control in the food industry.[7]
- **Corrosion Inhibitor:** It can function as a corrosion inhibitor by forming a protective layer on metal surfaces.[7]

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